

Heneicosane-d44: A Technical Overview of its Molecular Properties and Mass Spectrometric Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Heneicosane-d44*

Cat. No.: *B1445965*

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This technical guide provides an in-depth analysis of **Heneicosane-d44**, a deuterated form of the long-chain alkane heneicosane. This document details its fundamental molecular characteristics and provides a comprehensive overview of its analysis by mass spectrometry. The use of deuterated compounds is critical in quantitative mass spectrometry, often serving as ideal internal standards due to their chemical similarity to the analyte of interest and their distinct mass difference.

Quantitative Data Summary

The key molecular properties of **Heneicosane-d44** are summarized in the table below, providing a clear reference for researchers.

Property	Value	Source
Molecular Formula	C ₂₁ D ₄₄	[1]
Molecular Weight (g/mol)	340.85	[1][2]
Monoisotopic Mass (Da)	340.620478225	[3]
Isotopic Enrichment	99 atom % D	[2]
CAS Number	39756-37-1	[2]

Mass Spectrometry Data

Mass spectrometry of alkanes, including their deuterated analogues, is characterized by fragmentation through the cleavage of C-C bonds. In the case of **Heneicosane-d44**, the mass spectrum would be expected to show a molecular ion peak (M⁺) and a series of fragment ions separated by 16 mass units (corresponding to CD₂ groups), as opposed to the 14 units (CH₂) seen in its non-deuterated counterpart.

While specific experimental mass spectra for **Heneicosane-d44** are not publicly detailed, the expected prominent ion clusters can be predicted based on the general fragmentation patterns of long-chain alkanes. The molecular ion would be observed at m/z 340.8.

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

The following provides a generalized methodology for the analysis of **Heneicosane-d44** using Gas Chromatography-Mass Spectrometry (GC-MS), a common technique for volatile and semi-volatile compounds.

1. Sample Preparation:

- **Standard Preparation:** A stock solution of **Heneicosane-d44** is prepared in a high-purity volatile solvent such as hexane or dichloromethane. A series of dilutions are then made to create calibration standards of known concentrations.

- Internal Standard: If **Heneicosane-d44** is being used as an internal standard, it is spiked into the unknown sample at a fixed concentration.

2. GC-MS System and Conditions:

- Gas Chromatograph: A standard GC system equipped with a capillary column suitable for hydrocarbon analysis (e.g., a non-polar polydimethylsiloxane-based column) is used.
- Injection: A small volume (typically 1 μL) of the prepared sample is injected into the GC inlet, which is heated to ensure rapid volatilization.
- Oven Temperature Program: A temperature gradient is programmed for the GC oven to ensure the separation of components based on their boiling points. For a long-chain alkane like heneicosane, the program would start at a lower temperature and ramp up to a higher temperature.
- Mass Spectrometer: The GC is coupled to a mass spectrometer, typically a quadrupole or ion trap analyzer.
- Ionization: Electron Ionization (EI) is commonly used for alkanes, with a standard ionization energy of 70 eV.
- Mass Analysis: The mass spectrometer is set to scan a mass range that includes the molecular ion of **Heneicosane-d44** and its expected fragments.

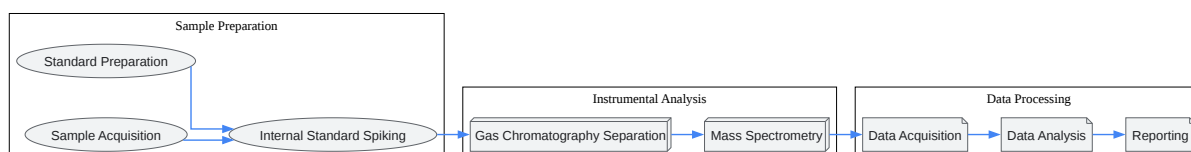
3. Data Acquisition and Analysis:

- The instrument control software is used to acquire the data, which consists of a series of mass spectra taken over the course of the chromatographic run.
- The resulting chromatogram is analyzed to determine the retention time of **Heneicosane-d44**.
- The mass spectrum corresponding to the chromatographic peak of **Heneicosane-d44** is examined to confirm its identity based on the molecular ion and fragmentation pattern.

- Quantification is performed by integrating the peak area of a characteristic ion and comparing it to the calibration curve.

Workflow for Mass Spectrometric Analysis

The following diagram illustrates a typical workflow for the mass spectrometric analysis of a deuterated compound like **Heneicosane-d44**.



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Caption: A generalized workflow for quantitative analysis using an internal standard by GC-MS.

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